

# A Comparative Guide to Uranium Carbide and Uranium Dioxide Fuel Performance

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## Compound of Interest

Compound Name: Uranium carbide (UC)

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This guide provides an objective comparison of the performance of **uranium carbide (UC)** and uranium dioxide (UO<sub>2</sub>) as nuclear fuels. The information presented is based on available experimental data to assist researchers and scientists in understanding the key differences and potential applications of these materials.

## Overview of Fuel Properties

Uranium dioxide (UO<sub>2</sub>) is the most common nuclear fuel used in light-water reactors (LWRs) today. Its well-understood behavior, high melting point, and chemical stability in the reactor environment have made it a reliable choice for decades.<sup>[1]</sup> However, its low thermal conductivity can lead to high fuel centerline temperatures, which can impact fuel performance and safety margins.<sup>[1]</sup>

**Uranium carbide (UC)** is considered an advanced fuel concept with several potential advantages over UO<sub>2</sub>, primarily its significantly higher thermal conductivity and greater fuel density.<sup>[2][3]</sup> These properties could enable higher power densities and improved safety characteristics in advanced reactor designs.<sup>[2]</sup> However, UC is more chemically reactive with water, which has limited its use in water-cooled reactors.<sup>[2]</sup>

## Quantitative Comparison of Fuel Properties

The following table summarizes the key physical and thermal properties of uranium carbide and uranium dioxide based on experimental data.

Property	Uranium Carbide (UC)	Uranium Dioxide (UO <sub>2</sub> )
Theoretical Density	~13.63 g/cm <sup>3</sup> <a href="#">[2]</a>	~10.97 g/cm <sup>3</sup> <a href="#">[4]</a>
Melting Point	~2500 °C <a href="#">[2]</a>	~2865 °C <a href="#">[4]</a>
Thermal Conductivity	Significantly higher than UO <sub>2</sub> , approximately 3-6 times greater. <a href="#">[2]</a> <a href="#">[3]</a> Values around 20-25 W/m·K are reported. <a href="#">[5]</a>	Relatively low, in the range of 2-8 W/m·K depending on temperature and burnup. <a href="#">[1]</a> <a href="#">[4]</a>
Uranium Density	Higher, approximately 12.9 gU/cm <sup>3</sup>	Lower, approximately 9.6 gU/cm <sup>3</sup> <a href="#">[3]</a>

## Irradiation Performance

The behavior of nuclear fuel under irradiation is critical to its performance and safety. Key aspects of irradiation performance include fission gas release and fuel swelling.

### Fission Gas Release

During fission, gaseous fission products such as xenon and krypton are generated within the fuel matrix. The release of these gases from the fuel can increase the internal pressure of the fuel rod and degrade the thermal conductivity of the gap between the fuel and the cladding.

- Uranium Dioxide (UO<sub>2</sub>):** Fission gas release in UO<sub>2</sub> is highly dependent on temperature and burnup.[\[6\]](#) At lower temperatures, the release is minimal. However, as the temperature increases, the diffusion of gas atoms to grain boundaries and subsequent release is enhanced. At high burnup, a porous restructured region known as the "rim" can form at the pellet periphery, leading to increased fission gas release.[\[6\]](#)
- Uranium Carbide (UC):** Fission gas release in UC is also temperature-dependent. Below approximately 1300-1400°C, fission gas release is generally low (<1%). The stoichiometry of UC also plays a role, with hypostoichiometric (carbon-deficient) UC tending to have higher gas release due to the presence of free uranium at grain boundaries, which can provide

pathways for gas escape.[7] Sintered UC may also exhibit higher gas release than cast UC due to its greater surface area.[7]

## Fuel Swelling

Irradiation-induced swelling is the volumetric increase of the fuel pellet due to the accumulation of solid and gaseous fission products. Excessive swelling can lead to mechanical interaction between the fuel and the cladding, potentially stressing the cladding.

- **Uranium Dioxide (UO<sub>2</sub>):** Swelling in UO<sub>2</sub> is a complex phenomenon influenced by temperature, burnup, and the formation of fission gas bubbles.
- **Uranium Carbide (UC):** UC generally exhibits good dimensional stability under irradiation.[2] Swelling in UC is strongly dependent on temperature.[8] Below about 1100°C, hyperstoichiometric UC shows a minimum isotropic volume increase of approximately 2% per 10 MWd/kgU due to solid fission products. At higher temperatures, swelling increases due to the precipitation of fission gas bubbles.[8] Hypostoichiometric UC tends to swell more than hyperstoichiometric UC, which is attributed to the accumulation of fission gas bubbles in the free uranium phase at the grain boundaries.[7]

## Experimental Methodologies

The characterization of nuclear fuel performance relies on a combination of in-pile irradiation testing and post-irradiation examination (PIE).

### Irradiation Testing

Fuel samples are irradiated in research reactors to simulate the conditions within a power reactor. These tests can be performed on small fuel samples or full-length fuel rods.[9][10][11] Irradiation vehicles are designed to control and monitor experimental conditions such as temperature and neutron flux.[10]

### Post-Irradiation Examination (PIE)

After irradiation, the fuel is transferred to hot cells for detailed analysis. PIE techniques are crucial for understanding the changes in fuel properties and microstructure. These examinations can be non-destructive or destructive.[5][12]

### Non-Destructive Examination (NDE) Techniques:

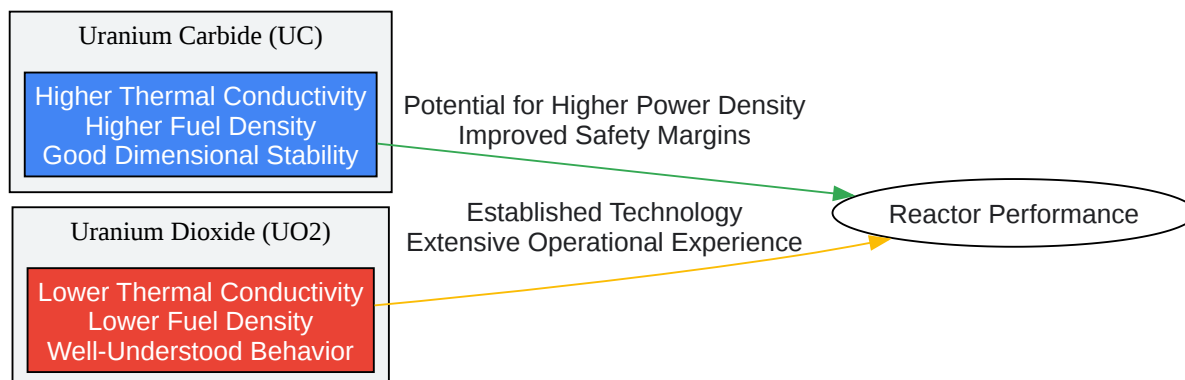
- Visual Inspection: To assess the overall condition of the fuel rod.[\[12\]](#)
- Dimensional Measurements: To quantify fuel swelling and cladding deformation.[\[2\]](#)[\[12\]](#)
- Gamma Scanning: To determine the distribution of fission products along the fuel rod, which can provide information on burnup and fission product migration.[\[5\]](#)[\[12\]](#)
- Neutron Radiography: To visualize the internal structure of the fuel rod, including any cracking or central void formation.[\[2\]](#)[\[12\]](#)

### Destructive Examination (DE) Techniques:

- Fission Gas Analysis: The fuel rod is punctured in a controlled environment, and the released gases are collected and analyzed using techniques like mass spectrometry to determine the volume and composition of the fission gases.
- Metallography and Ceramography: Samples are cut from the fuel rod, polished, and examined under a microscope to analyze the microstructure, including grain size, porosity, and the presence of different phases.[\[13\]](#)
- Thermal Diffusivity/Conductivity Measurement: The laser flash method is a common technique used to measure the thermal diffusivity of irradiated fuel samples.[\[7\]](#)[\[14\]](#)[\[15\]](#) A laser pulse heats one side of a small sample, and the temperature rise on the opposite side is measured to determine the thermal diffusivity. The thermal conductivity can then be calculated if the specific heat and density are known.

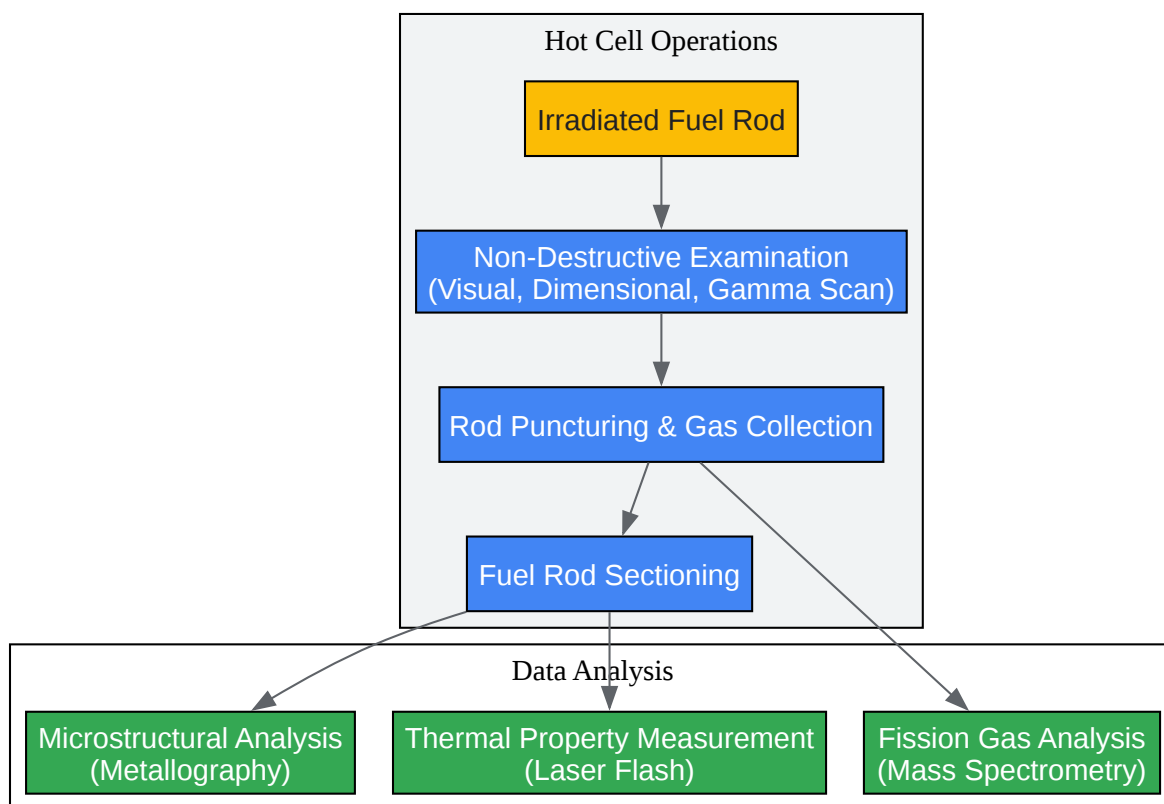
## Visualizations

The following diagrams illustrate key concepts related to the comparison of uranium carbide and uranium dioxide fuels.



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Caption: Key Property Comparison of UC and UO2.



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Caption: Simplified Post-Irradiation Examination Workflow.

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Address: 3281 E Guasti Rd

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